

Application Notes: Gas Phase Ion Energetics of But-3-ynal

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Compound Focus: But-3-ynal

CAS No.: 52844-23-2

Cat. No.: S563566

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1. Compound Overview **But-3-ynal** (CAS Registry Number: 52844-23-2) is an organic compound with the molecular formula C_4H_4O and a molecular weight of 68.0740 g/mol [1] [2]. Its structure features a terminal alkyne and an aldehyde group, with the IUPAC name **but-3-ynal** and a SMILES representation of C#CCC=O [2].

2. Quantitative Ion Energetics Data The primary gas phase ion energetics data available for **But-3-ynal** is its **ionization energy (IE)**, which is the energy required to remove an electron from the molecule, forming a cation. The values, determined by different estimation (EST) methods, are summarized in the table below.

Table 1: Experimentally Determined Ionization Energies for **But-3-ynal** [1]

IE (eV)	Method	Reference
10.2	EST	Takhistov and Ponomarev, 1994
9.85	EST	Burgers, Holmes, et al., 1982

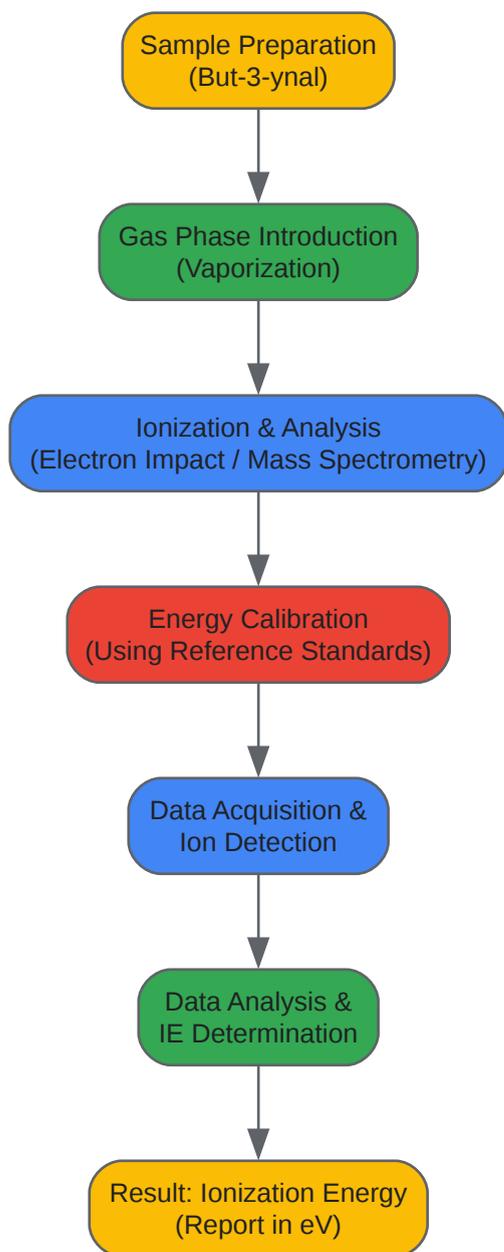
This ionization energy data is crucial for mass spectrometry-based analyses, as it influences how the molecule ionizes and fragments in the gas phase under different experimental conditions.

3. Experimental Protocol for Ionization Energy Measurement The following protocol outlines the general methodology for determining ionization energies, as referenced in the NIST data.

- **Method:** Electron Impact / Mass Spectrometry [1]
- **Principle:** The molecule in the gas phase is bombarded with a beam of electrons of known energy. The minimum electron energy required to produce a detectable parent cation signal corresponds to the ionization energy.
- **Procedure:**
 - **Sample Introduction:** Introduce a pure sample of **But-3-ynal** into the mass spectrometer's inlet system, ensuring it is vaporized into the gas phase.
 - **Ionization:** Direct the vaporized sample into the ionization chamber, where it is subjected to a controlled electron beam.
 - **Energy Calibration:** Calibrate the electron energy scale using a standard compound with a known ionization energy.
 - **Data Acquisition:** Measure the intensity of the parent molecular ion ($C_4H_4O^+$) as a function of the electron energy.
 - **Data Analysis:** Determine the appearance energy of the parent ion, which is reported as the vertical ionization energy. The variation in values (9.85 eV vs. 10.2 eV) can be attributed to differences in experimental setup, calibration standards, or data interpretation methods between research groups [1].

Experimental Workflow for Gas-Phase Analysis

The diagram below outlines a generalized workflow for conducting gas-phase ion energetics studies, from sample handling to data interpretation.



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Diagram Title: Gas-Phase Ion Energetics Analysis Workflow

Research Implications and Applications

Understanding the ionization energy of a compound like **But-3-ynal** is fundamental in several research areas:

- **Mass Spectrometry Method Development:** The IE value helps in predicting and optimizing ionization efficiency in analytical methods, which is vital for detecting and quantifying this compound in complex mixtures.
- **Reactivity Studies:** Ionization energy is a key parameter in understanding the reactivity of molecules in the gas phase, including their behavior in ion-ion or ion-molecule reactions [3].
- **Reference Data:** This data serves as a benchmark for computational chemists to validate theoretical models and calculations of molecular orbital energies.

Data Gaps and Notes

The primary data gap is the lack of other ion energetics parameters, such as **proton affinity** or **electron affinity**, for **But-3-ynal**. Furthermore, the search results did not yield detailed, step-by-step protocols for specific experiments on this molecule beyond the general methodology described.

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References

1. But-3-ynal - the NIST WebBook [webbook.nist.gov]
2. Buy But-3-ynal | 52844-23-2 [smolecule.com]
3. Recent Advances in Gas-phase Ion/Ion Chemistry for Lipid ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Application Notes: Gas Phase Ion Energetics of But-3-ynal]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b563566#but-3-ynal-gas-phase-ion-energetics-data>]

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